

Environmental Fate and Mobility of Mesosulfuron-methyl: A Technical Guide

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Compound of Interest

Compound Name: Mesosulfuron-methyl

Cat. No.: B1676312

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the environmental fate and mobility of the herbicide **Mesosulfuron-methyl**. The information is curated to meet the needs of researchers, scientists, and professionals involved in drug development and environmental risk assessment. This guide summarizes key quantitative data, details experimental protocols, and visualizes critical pathways and workflows.

Executive Summary

Mesosulfuron-methyl is a sulfonylurea herbicide used for post-emergence control of grass and broadleaf weeds. Its environmental fate is governed by a combination of biotic and abiotic degradation processes, as well as its mobility in soil and water. The persistence and movement of **Mesosulfuron-methyl** in the environment are influenced by factors such as soil type, pH, temperature, and microbial activity. This guide provides a detailed examination of these processes to facilitate a thorough understanding of the compound's environmental behavior.

Degradation and Dissipation

The degradation of **Mesosulfuron-methyl** in the environment occurs through several key pathways, including hydrolysis, photolysis, and microbial metabolism. The rate of degradation is often expressed as a half-life (DT50), which is the time required for 50% of the initial concentration to dissipate.

Abiotic Degradation

Hydrolysis: The breakdown of **Mesosulfuron-methyl** in the presence of water is highly dependent on pH. It is more rapid under acidic conditions.

Photolysis: The degradation of **Mesosulfuron-methyl** by light, particularly in aqueous environments and on soil surfaces, contributes to its overall dissipation, though to a lesser extent than hydrolysis and microbial degradation under most conditions.

Biotic Degradation

Microbial metabolism is a significant pathway for the degradation of **Mesosulfuron-methyl** in soil under both aerobic and anaerobic conditions. The rate of microbial degradation is influenced by soil organic matter content, moisture, and temperature.

Field Dissipation

Field dissipation studies provide a holistic view of the decline of a pesticide under real-world conditions, integrating all relevant degradation and transport processes.

Table 1: Summary of **Mesosulfuron-methyl** Degradation and Dissipation Data

Parameter	Matrix	Conditions	Value	Reference(s)
Hydrolysis Half-life (DT50)	Water	pH 4, 25°C	3.5 days	[1] [2]
Water	pH 7, 25°C	253 days	[1] [2]	
Water	pH 9, 25°C	>253 days	[1]	
Aqueous Photolysis Half-life (DT50)	Water	Experimental	30 - 62 days	[1]
Soil Photolysis Half-life (DT50)	Soil Surface	>300 days	[1]	
Aerobic Soil Metabolism Half-life (DT50)	Soil	Laboratory, 20°C	43.5 days (typical)	[3]
Soil	Laboratory, Non-sterile	8.71 - 47.08 days	[4]	
Field Dissipation Half-life (DT50)	Soil	Europe (6 locations)	4 - 100 days	[5]

Mobility in Soil

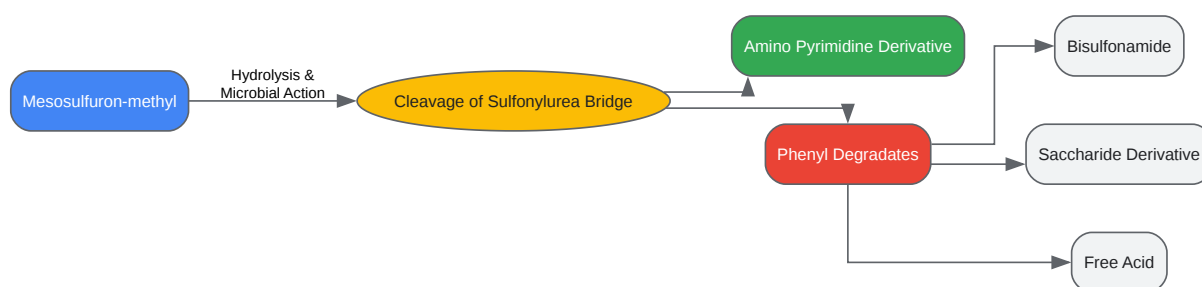
The mobility of **Mesosulfuron-methyl** in soil is primarily governed by its adsorption and desorption characteristics. These processes determine its potential to leach into groundwater or move with surface runoff. The key parameters used to quantify soil mobility are the soil-water distribution coefficient (Kd) and the organic carbon-normalized adsorption coefficient (Koc).

Table 2: Soil Adsorption and Desorption Data for **Mesosulfuron-methyl**

Parameter	Soil Type(s)	Value	Reference(s)
Freundlich Adsorption Coefficient (KFads)	Acidic Loam	9.954 ± 0.056 µg1-n g-1mLn	[6]
Alkaline Loamy Sand	1.811 ± 0.012 µg1-n g-1mLn	[6]	
Organic Carbon-Normalized Adsorption Coefficient (Koc)	Estimated	11	[2]

Degradation Pathway

The degradation of **Mesosulfuron-methyl** proceeds through the cleavage of the sulfonylurea bridge, leading to the formation of several metabolites. The primary degradation products include an amino pyrimidine derivative and various phenyl degradates.



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Degradation pathway of **Mesosulfuron-methyl**.

Experimental Protocols

The following sections detail the methodologies for key experiments cited in the environmental fate assessment of **Mesosulfuron-methyl**, based on internationally recognized guidelines.

Hydrolysis Study (based on OECD Guideline 111)

Objective: To determine the rate of abiotic hydrolysis of **Mesosulfuron-methyl** in aqueous solutions at different pH values.

Methodology:

- Preparation of Buffer Solutions: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- Application of Test Substance: A known concentration of **Mesosulfuron-methyl** is added to the buffer solutions. The concentration should not exceed its water solubility.
- Incubation: The solutions are maintained at a constant temperature (e.g., 25°C) in the dark to prevent photodegradation.
- Sampling and Analysis: Aliquots are taken at various time intervals and analyzed for the concentration of the parent compound and potential degradation products using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Data Analysis: The rate of hydrolysis is determined by plotting the concentration of **Mesosulfuron-methyl** against time. The half-life (DT50) is calculated from the first-order rate constant.

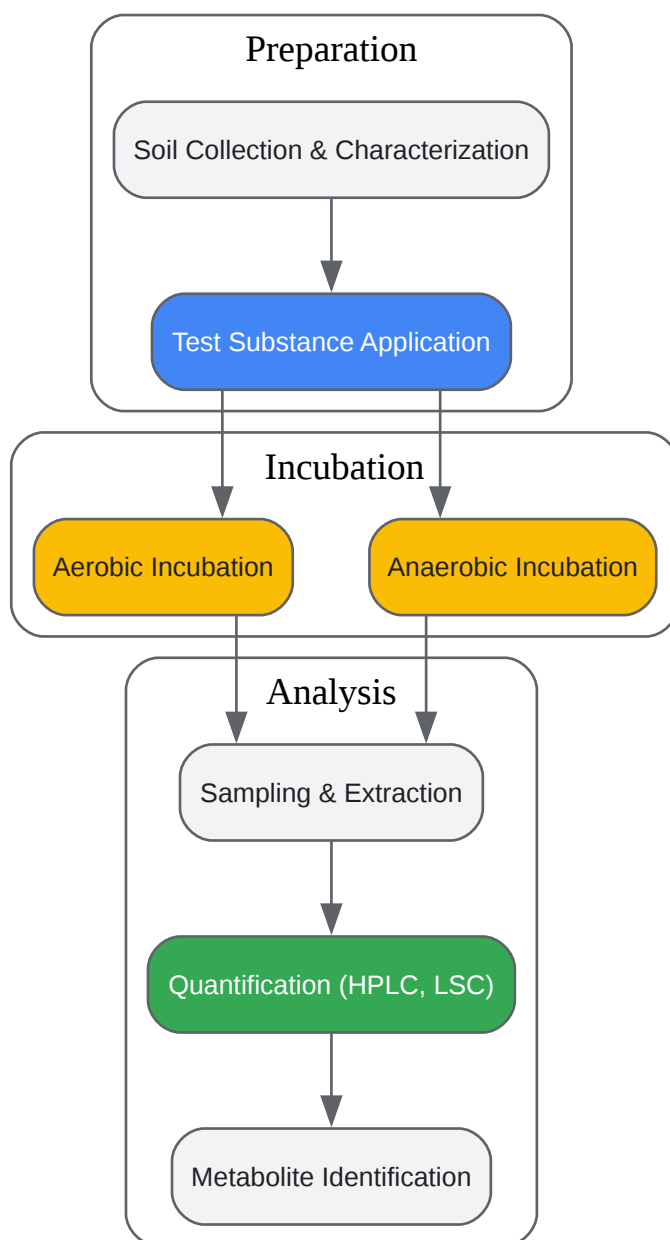
Aerobic and Anaerobic Soil Metabolism Study (based on OECD Guideline 307)

Objective: To determine the rate and pathway of microbial degradation of **Mesosulfuron-methyl** in soil under aerobic and anaerobic conditions.

Methodology:

- Soil Selection and Preparation: Representative agricultural soils are collected, sieved, and characterized for properties such as texture, organic carbon content, and pH.
- Application of Test Substance: Radiolabeled (e.g., ^{14}C) **Mesosulfuron-methyl** is applied to the soil samples at a rate equivalent to the recommended field application rate.

- Incubation:
 - Aerobic: Soil samples are incubated in the dark at a constant temperature and moisture content, with a continuous supply of air. Volatile organic compounds and $^{14}\text{CO}_2$ are trapped.
 - Anaerobic: After an initial aerobic phase to establish microbial activity, the soil is flooded and purged with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- Sampling and Extraction: Soil samples are collected at various time intervals and extracted with appropriate solvents.
- Analysis: The extracts are analyzed by methods such as HPLC and Liquid Scintillation Counting (LSC) to quantify the parent compound and its metabolites. Soil-bound residues are also determined.
- Data Analysis: Degradation rates (DT50) and the formation and decline of metabolites are calculated.



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Workflow for a soil metabolism study.

Adsorption/Desorption Study (based on OECD Guideline 106)

Objective: To determine the adsorption and desorption characteristics of **Mesosulfuron-methyl** in different soil types.

Methodology:

- Soil Selection: A range of soils with varying organic carbon content, clay content, and pH are selected.
- Adsorption Phase:
 - Soil samples are equilibrated with a solution of calcium chloride (e.g., 0.01 M).
 - A known concentration of **Mesosulfuron-methyl** in the same calcium chloride solution is added to the soil slurries.
 - The slurries are shaken for a predetermined equilibrium time at a constant temperature.
 - The soil and aqueous phases are separated by centrifugation.
 - The concentration of **Mesosulfuron-methyl** in the aqueous phase is determined. The amount adsorbed to the soil is calculated by the difference from the initial concentration.
- Desorption Phase:
 - The supernatant from the adsorption phase is replaced with a fresh pesticide-free calcium chloride solution.
 - The slurries are shaken again to reach a new equilibrium.
 - The concentration of **Mesosulfuron-methyl** in the aqueous phase is measured to determine the amount desorbed.
- Data Analysis: Adsorption and desorption isotherms (e.g., Freundlich or Langmuir) are plotted. The distribution coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are calculated.

Conclusion

The environmental fate and mobility of **Mesosulfuron-methyl** are characterized by pH-dependent hydrolysis, moderate persistence in soil, and mobility that is influenced by soil properties. Under acidic conditions, chemical hydrolysis is a key degradation pathway. In

neutral to alkaline soils, microbial degradation becomes more prominent. The compound exhibits a potential for mobility in soils with low organic matter and high pH. This technical guide provides the foundational data and methodologies for a comprehensive environmental risk assessment of **Mesosulfuron-methyl**.

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